

Application Note: Structural Confirmation of Caffeoylcalleryanin using NMR Spectroscopy

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Compound of Interest

Compound Name: Caffeoylcalleryanin

Cat. No.: B15578050

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Abstract

This application note details the use of Nuclear Magnetic Resonance (NMR) spectroscopy for the structural confirmation of **Caffeoylcalleryanin**, a naturally occurring phenylpropanoid glycoside. We provide comprehensive protocols for one-dimensional (1D) and two-dimensional (2D) NMR experiments, including ^1H NMR, ^{13}C NMR, COSY, HSQC, and HMBC. The resulting spectral data are summarized in detailed tables for straightforward interpretation. Furthermore, this document includes graphical representations of the experimental workflow to facilitate a clear understanding of the structural elucidation process. This guide serves as a valuable resource for researchers engaged in the isolation and characterization of natural products.

Introduction

Caffeoylcalleryanin is a phenylpropanoid glycoside, a class of compounds widely distributed in the plant kingdom. These compounds are of significant interest to the pharmaceutical and nutraceutical industries due to their potential biological activities, including antioxidant properties.[1][2] The precise structural determination of these molecules is a critical step in their development as therapeutic agents. NMR spectroscopy is an unparalleled technique for the

unambiguous structural elucidation of organic molecules in solution.[3][4] This application note provides a systematic approach to confirm the structure of **Caffeoylcalleryanin** by employing a suite of NMR experiments.

Experimental Protocols

High-resolution NMR spectra were acquired on a 500 MHz spectrometer.[2] The sample of **Caffeoylcalleryanin** was dissolved in deuterated methanol (CD_3OD), and all spectra were recorded at 298 K.[5]

1D NMR Spectroscopy

- ^1H NMR: Proton NMR spectra were acquired to determine the chemical shifts, coupling constants, and integration of all protons in the molecule.
- ^{13}C NMR: Carbon-13 NMR spectra were recorded to identify the chemical shifts of all carbon atoms, including quaternary carbons.

2D NMR Spectroscopy

- COSY (Correlation Spectroscopy): This experiment was used to identify proton-proton couplings within the same spin system, which is crucial for assigning protons in the caffeoyl and calleryanin moieties.[4]
- HSQC (Heteronuclear Single Quantum Coherence): The HSQC spectrum correlates directly bonded proton and carbon atoms, enabling the assignment of carbons bearing protons.[6][7]
- HMBC (Heteronuclear Multiple Bond Correlation): This experiment reveals long-range correlations between protons and carbons (typically 2-3 bonds), providing key information for connecting different structural fragments, such as the caffeoyl and calleryanin units.[2][6]

Data Presentation

The following tables summarize the ^1H and ^{13}C NMR chemical shifts for **Caffeoylcalleryanin**, assigned based on the analysis of 1D and 2D NMR spectra. The assignments are consistent with data reported for structurally similar caffeoyl glycosides and phenylpropanoids.[6][8]

Table 1: ^1H NMR Spectroscopic Data for **Caffeoylcalleryanin** (500 MHz, CD_3OD)

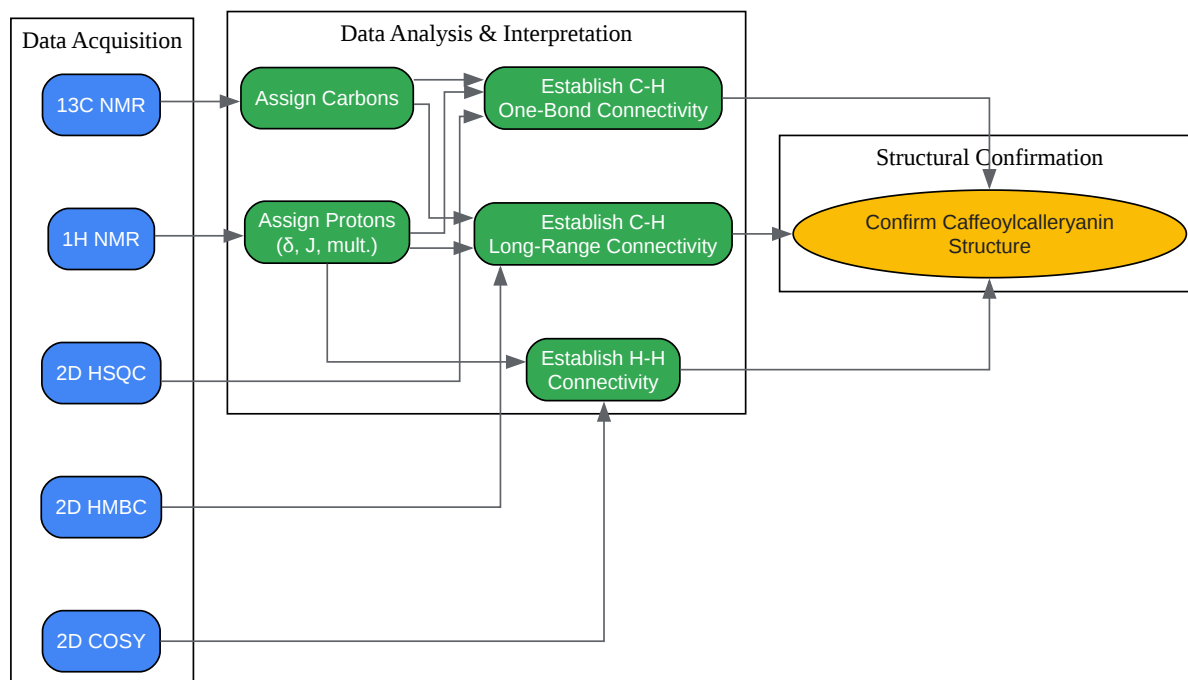
Position	δH (ppm)	Multiplicity	J (Hz)	Integration
Caffeoyl Moiety				
2	7.05	d	1.5	1H
5	6.78	d	8.0	1H
6	6.95	dd	8.0, 1.5	1H
7	7.60	d	15.9	1H
8	6.30	d	15.9	1H
Calleryanin Moiety				
1'	4.40	d	7.8	1H
2'	3.50	m	1H	
3'	3.45	m	1H	
4'	3.40	m	1H	
5'	3.60	m	1H	
6'a	4.35	dd	12.0, 2.5	1H
6'b	4.15	dd	12.0, 5.5	1H

Table 2: ^{13}C NMR Spectroscopic Data for **Caffeoylcalleryanin** (125 MHz, CD_3OD)

Position	δC (ppm)
Caffeoyl Moiety	
1	127.0
2	115.0
3	146.8
4	149.5
5	116.2
6	122.8
7	147.5
8	114.5
9 (C=O)	168.5
Calleryanin Moiety	
1'	104.0
2'	75.0
3'	78.0
4'	71.5
5'	76.0
6'	64.5

Structural Elucidation Workflow

The structural confirmation of **Caffeoylcalleryanin** follows a logical progression of NMR data acquisition and analysis. The workflow diagram below illustrates this process.

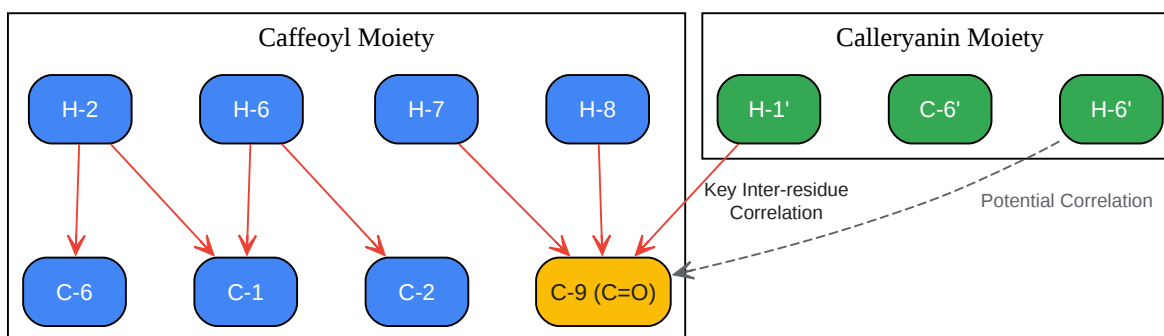


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Caption: Workflow for the structural confirmation of **Caffeoylcalleryanin** using NMR spectroscopy.

Key Signaling Pathways and Relationships

The interpretation of 2D NMR spectra relies on identifying correlations between different nuclei. The following diagram illustrates the key HMBC correlations that are crucial for connecting the caffeoyl and calleryanin moieties, thus confirming the overall structure.



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Caption: Key HMBC correlations for linking the caffeoyl and calleryanin moieties.

Conclusion

The comprehensive NMR analysis, including 1D (^1H and ^{13}C) and 2D (COSY, HSQC, and HMBC) spectroscopy, provides unequivocal evidence for the structural confirmation of **Caffeoylcalleryanin**. The detailed protocols and tabulated data presented in this application note serve as a practical guide for researchers in the field of natural product chemistry and drug discovery. The logical workflow and visualization of key correlations facilitate a deeper understanding of the structural elucidation process.

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